

# Best practices for long-term storage of JNJ-26993135

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## Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010

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## Technical Support Center: JNJ-26993135

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and use of **JNJ-26993135**, a potent and selective leukotriene A4 hydrolase (LTA4H) inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **JNJ-26993135** solid powder?

For long-term storage of **JNJ-26993135** as a solid powder, it is recommended to store it at -20°C for months to years. For short-term storage, such as days to weeks, it can be kept at 0-4°C. The compound should be stored in a dry and dark environment.<sup>[1]</sup>

Q2: How should I store **JNJ-26993135** once it is dissolved in a solvent?

Stock solutions of **JNJ-26993135**, typically prepared in DMSO, should be stored at -20°C for long-term storage (months). For short-term storage (days to weeks), they can be kept at 0-4°C. <sup>[1]</sup> Some sources also suggest storing solutions at -80°C. To ensure the stability of the compound, it is crucial to use tightly sealed containers and avoid repeated freeze-thaw cycles.

Q3: What is the shelf life of **JNJ-26993135**?

When stored properly under the recommended conditions, **JNJ-26993135** is expected to have a shelf life of over 3 years.<sup>[1]</sup>

Q4: In which solvent is **JNJ-26993135** soluble?

**JNJ-26993135** is soluble in DMSO.[1]

Q5: What is the mechanism of action of **JNJ-26993135**?

**JNJ-26993135** is a potent and selective inhibitor of leukotriene A4 hydrolase (LTA4H).[1][2] LTA4H is a key enzyme in the biosynthesis of leukotriene B4 (LTB4), a pro-inflammatory mediator.[3][4] By inhibiting LTA4H, **JNJ-26993135** blocks the conversion of leukotriene A4 (LTA4) to LTB4, thereby reducing inflammation.[3]

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent or no inhibitory activity observed in experiments.	Compound Degradation: Improper storage conditions (e.g., exposure to light, moisture, or frequent freeze-thaw cycles) may have led to the degradation of JNJ-26993135.	1. Ensure the compound has been stored according to the recommended guidelines (-20°C for long-term, protected from light and moisture).2. Prepare fresh stock solutions from a new vial of the compound.3. Aliquot stock solutions to minimize freeze-thaw cycles.
Low Compound Solubility: The compound may not be fully dissolved in the experimental buffer, leading to a lower effective concentration.	1. Ensure the final concentration of the solvent (e.g., DMSO) in the assay is compatible with the experimental system and does not exceed recommended limits (typically <0.5%).2. Gently warm the solution and vortex to ensure complete dissolution before adding to the assay.	
High background signal in cellular assays.	Solvent Toxicity: The solvent used to dissolve JNJ-26993135 (e.g., DMSO) may be causing cellular toxicity at the concentration used.	1. Run a vehicle control with the same concentration of the solvent to assess its effect on the cells.2. Reduce the final concentration of the solvent in the assay medium.
Variability between replicate wells in an in vitro assay.	Inaccurate Pipetting: Small volumes of concentrated stock solutions can be difficult to pipette accurately.	1. Use calibrated pipettes and appropriate tips.2. Prepare an intermediate dilution of the stock solution to increase the volume being pipetted for the final assay concentration.

Unexpected off-target effects.	Dual Enzymatic Activity of LTA4H: LTA4H has both epoxide hydrolase and aminopeptidase activities. Inhibition of both might lead to unforeseen biological consequences in certain experimental models. <a href="#">[5]</a>	1. Review literature for known effects of dual LTA4H inhibition in your specific model system.2. Consider using control compounds with different selectivity profiles if available.
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## Quantitative Data Summary

Table 1: Storage Conditions for **JNJ-26993135**

Form	Storage Duration	Temperature	Additional Notes
Solid Powder	Short-term (days to weeks)	0 - 4 °C	Store in a dry and dark environment. <a href="#">[1]</a>
Long-term (months to years)	-20 °C	Store in a dry and dark environment. <a href="#">[1]</a>	
In Solution (e.g., DMSO)	Short-term (days to weeks)	0 - 4 °C	Use tightly sealed containers. <a href="#">[1]</a>
Long-term (months)	-20 °C	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a>	

## Experimental Protocols

### Preparation of JNJ-26993135 Stock Solution

- Materials:
  - JNJ-26993135** solid powder
  - Anhydrous DMSO
  - Sterile, tightly sealed vials

- Procedure:
  1. Allow the vial of **JNJ-26993135** to equilibrate to room temperature before opening.
  2. Based on the molecular weight of **JNJ-26993135** (368.45 g/mol ), calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 10 mM).
  3. Add the calculated volume of anhydrous DMSO to the vial containing the **JNJ-26993135** powder.
  4. Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
  5. Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.
  6. Store the aliquots at -20°C for long-term use.

## In Vitro LTA4H Enzyme Inhibition Assay

This protocol is a general guideline for an in vitro assay to determine the inhibitory activity of **JNJ-26993135** on LTA4H.

- Materials:
  - Recombinant human LTA4H
  - Leukotriene A4 (LTA4) substrate
  - **JNJ-26993135** stock solution
  - Assay buffer (e.g., 10 mM sodium phosphate, pH 7.4)
  - Quenching solution (e.g., methanol)
  - 96-well plate
  - Incubator

- Plate reader for HPLC-UV or LC-MS/MS analysis
- Procedure:
  1. Prepare serial dilutions of **JNJ-26993135** in the assay buffer to achieve a range of final concentrations.
  2. In a 96-well plate, add the diluted **JNJ-26993135** or vehicle control (DMSO) to the respective wells.
  3. Add the recombinant human LTA4H enzyme to each well and pre-incubate for a specified time (e.g., 15 minutes) at the desired temperature (e.g., 37°C).
  4. Initiate the enzymatic reaction by adding the LTA4 substrate to each well.
  5. Incubate the plate for a defined period (e.g., 10 minutes) at the same temperature.
  6. Stop the reaction by adding a quenching solution (e.g., methanol).
  7. Analyze the formation of the product, leukotriene B4 (LTB4), using a suitable analytical method such as HPLC-UV or LC-MS/MS.
  8. Calculate the percent inhibition for each concentration of **JNJ-26993135** and determine the IC50 value.

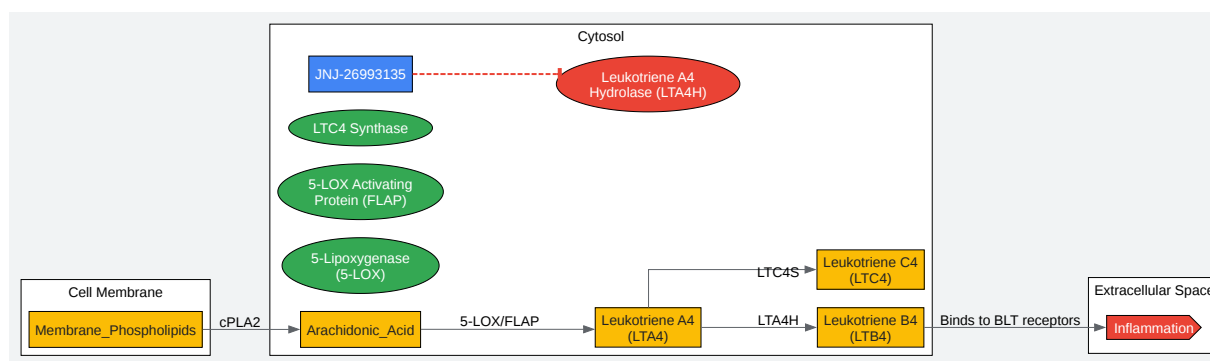
## Cellular Leukotriene B4 (LTB4) Production Assay

This protocol provides a general method to assess the effect of **JNJ-26993135** on LTB4 production in a cellular context.

- Materials:
  - Cells capable of producing LTB4 (e.g., neutrophils, macrophages)
  - Cell culture medium
  - **JNJ-26993135** stock solution
  - Stimulant for LTB4 production (e.g., calcium ionophore A23187)

- ELISA kit for LTB4 quantification[6][7][8][9]
- 96-well cell culture plate
- CO2 incubator
- Procedure:
  1. Seed the cells in a 96-well cell culture plate and allow them to adhere overnight in a CO2 incubator.
  2. The next day, replace the medium with fresh medium containing various concentrations of **JNJ-26993135** or a vehicle control.
  3. Pre-incubate the cells with the compound for a specified time (e.g., 1 hour).
  4. Stimulate the cells with an appropriate agonist (e.g., calcium ionophore A23187) to induce LTB4 production.
  5. Incubate for a defined period (e.g., 30 minutes).
  6. Collect the cell culture supernatant.
  7. Quantify the amount of LTB4 in the supernatant using a commercially available LTB4 ELISA kit, following the manufacturer's instructions.
  8. Determine the effect of **JNJ-26993135** on LTB4 production and calculate the IC50 value.

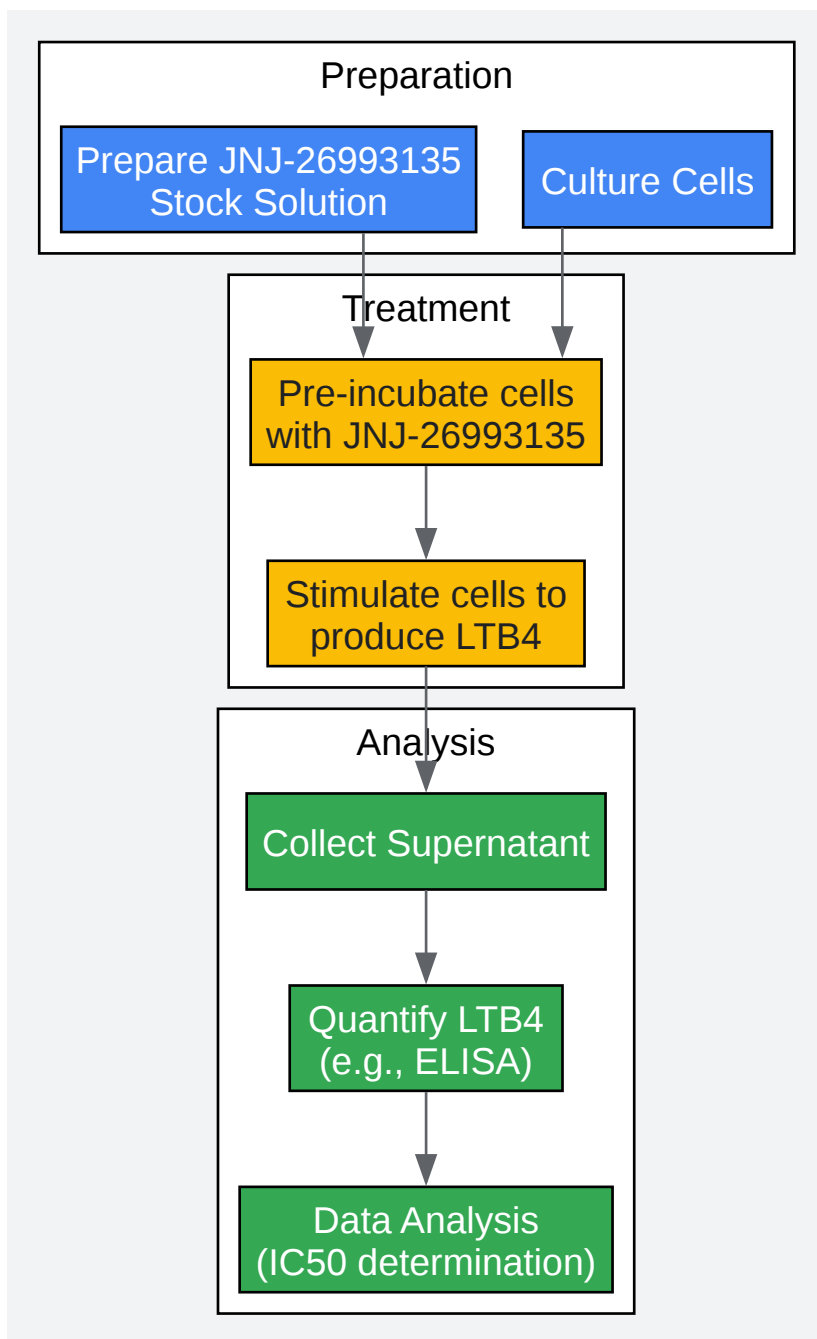
## Visualizations



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Caption: The Leukotriene Signaling Pathway and the inhibitory action of **JNJ-26993135** on LTA4H.





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Caption: A typical experimental workflow for evaluating the effect of **JNJ-26993135** on cellular LTB4 production.

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## Contact

Address: 3281 E Guasti Rd

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